Introduction: The Significance of Pyrazole Scaffolds in Modern Drug Discovery

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Compound of Interest

Compound Name:	*ethyl 3-tert-butyl-1H-pyrazole-5-carboxylate*
CAS No.:	*294852-57-6*
Cat. No.:	*B7723077*

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Pyrazole and its derivatives represent a cornerstone in medicinal chemistry, forming the structural core of numerous therapeutic agents.[1][2] Their prevalence is due to their versatile chemical nature and ability to engage in various biological interactions. Molecules like celecoxib (an anti-inflammatory), sildenafil (for erectile dysfunction), and a host of kinase inhibitors used in oncology (e.g., ruxolitinib, axitinib) all feature the pyrazole scaffold.[3] **Ethyl 3-tert-butyl-1H-pyrazole-5-carboxylate** is a key heterocyclic building block used in the synthesis of more complex pharmaceutical compounds.[4][5] Its structural integrity and purity are paramount, making robust analytical characterization essential.

Fourier-Transform Infrared (FT-IR) spectroscopy provides a rapid, non-destructive, and highly informative method for confirming the molecular structure of such compounds.[6][7] By measuring the absorption of infrared radiation, FT-IR spectroscopy creates a unique "molecular fingerprint" based on the vibrational frequencies of the molecule's functional groups.[8][9] This guide provides a detailed examination of the FT-IR spectrum of **ethyl 3-tert-butyl-1H-pyrazole-5-carboxylate**, from experimental methodology to in-depth spectral interpretation.

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Part 1: Acquiring the FT-IR Spectrum - A Protocol Grounded in Best Practices

The quality of an FT-IR spectrum is fundamentally dependent on the chosen sample preparation and data acquisition technique.[10] For a solid powder like **ethyl 3-tert-butyl-1H-pyrazole-5-carboxylate**, Attenuated Total Reflectance (ATR) is the preferred method due to its simplicity, speed, and lack of need for sample dilution.[11][12][13]

The Rationale for ATR-FTIR

The ATR technique involves placing the sample in direct contact with a high-refractive-index crystal (commonly diamond or zinc selenide).[13][14] An infrared beam is passed through the crystal in such a way that it undergoes total internal reflection at the crystal-sample interface.[14] At each reflection, an evanescent wave penetrates a few microns into the sample, where it can be absorbed at specific frequencies.[14] This interaction provides a spectrum of the sample's surface without extensive preparation, making it the industry standard for rapid and reliable analysis.[13]

Step-by-Step Experimental Protocol for ATR-FTIR Analysis

This protocol ensures a high-quality, reproducible spectrum by systematically eliminating common sources of error.

- Crystal Cleaning and Verification:
  - Action: Thoroughly wipe the ATR crystal surface with a lint-free wipe soaked in a volatile solvent (e.g., isopropanol or ethanol).
  - Causality: This step is critical to remove any residue from previous analyses, which would otherwise appear as contaminant peaks in the spectrum.
- Acquisition of the Background Spectrum:
  - Action: With the clean, empty ATR accessory in place, perform a background scan.

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- Causality (Self-Validation): The background scan records the ambient spectrum, including absorptions from atmospheric water vapor and carbon dioxide, as well as any intrinsic signals from the instrument itself. The spectrometer software automatically subtracts this background from the sample spectrum, ensuring that the final output contains only information from the analyte.

- Sample Application:
  - Action: Place a small amount of the **ethyl 3-tert-butyl-1H-pyrazole-5-carboxylate** powder onto the center of the ATR crystal. A few milligrams is typically sufficient.
  - Causality: Only the portion of the sample in direct contact with the crystal is measured. Using a minimal amount of sample ensures good contact and simplifies cleaning.
- Ensuring Optimal Sample Contact:
  - Action: Lower the built-in press arm and apply consistent pressure to the sample.
  - Causality: Good contact between the solid sample and the ATR crystal is essential for a strong, well-defined spectrum. Insufficient contact results in weak and noisy signals.
- Sample Spectrum Acquisition:
  - Action: Initiate the sample scan. Typically, 16 to 32 scans are co-added and averaged to produce the final spectrum.
  - Causality: Co-adding multiple scans significantly improves the signal-to-noise ratio, resulting in a cleaner and more easily interpretable spectrum.
- Post-Analysis Cleanup:
  - Action: Retract the press arm, remove the sample powder, and clean the crystal as described in Step 1.
  - Causality: Proper cleanup prevents cross-contamination and ensures the instrument is ready for the next user.

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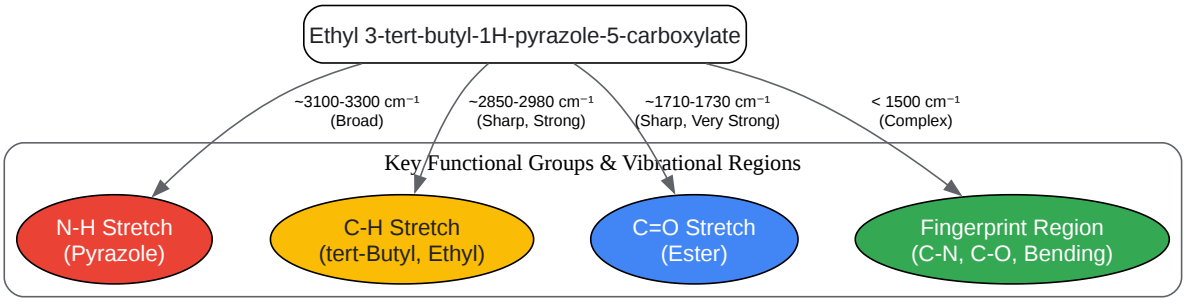
Caption: Experimental workflow for ATR-FTIR analysis.

Part 2: Deconstructing the Spectrum - A Functional Group Analysis

The FT-IR spectrum is best interpreted by dividing it into distinct regions and assigning the observed absorption bands to the vibrations of specific functional groups within the molecule. [6][9][15]



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Caption: Key functional groups and their expected IR regions.

The High-Frequency Region (4000 cm^{-1} - 2500 cm^{-1})

This region is dominated by stretching vibrations of bonds involving hydrogen.

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- N-H Stretching (Pyrazole Ring): A moderately broad absorption band is expected in the range of 3300-3100 cm^{-1}.[16][17]
    - Expert Insight: The breadth of this peak is a direct consequence of intermolecular hydrogen bonding between the N-H proton of one molecule and the pyrazole nitrogen of a neighboring molecule in the solid state. A sharper peak would suggest minimal hydrogen bonding, while a very broad band indicates strong, extensive networks.[18] The position and shape of this band are thus highly sensitive to the crystal packing of the solid.
- C-H Stretching (Aromatic/Heteroaromatic): A weak to medium peak is anticipated just above 3000 cm^{-1}, typically around 3100-3050 cm^{-1}, corresponding to the C-H bond on the pyrazole ring.[17][19]
- C-H Stretching (Aliphatic): Multiple sharp, strong absorption bands will be prominent between 2980 cm^{-1} and 2850 cm^{-1}. These arise from the symmetric and asymmetric stretching vibrations of the C-H bonds in the tert-butyl and ethyl groups.[20] The tert-butyl group, with its nine equivalent C-H bonds, contributes significantly to the intensity of these peaks.

The Carbonyl and Double Bond Region (1800 cm^{-1} - 1500 cm^{-1})

This region is crucial for identifying the ester and pyrazole ring structures.

- C=O Stretching (Ethyl Ester): This will be one of the most intense and sharpest peaks in the entire spectrum, expected in the range of 1730-1710 cm^{-1}.[21][22]
    - Expert Insight: The exact position is influenced by electronic effects. Conjugation with the pyrazole ring can lower the frequency slightly from a typical saturated aliphatic ester (which appears around 1750-1735 cm^{-1}).[22][23] This peak serves as a primary confirmation of the ester functionality.
- C=N and C=C Stretching (Pyrazole Ring): The pyrazole ring will exhibit several medium-to-strong intensity bands between 1600 cm^{-1} and 1450 cm^{-1}.[19][24] These are complex, coupled vibrations involving the stretching of the C=N and C=C bonds within the heterocyclic

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ring. Assigning individual peaks in this region can be difficult, but their collective presence confirms the pyrazole core.

The Fingerprint Region (< 1500 cm^{-1})

This region contains a complex array of overlapping peaks that are unique to the molecule as a whole.[15] While individual assignment is challenging, key vibrations can be identified.

- C-H Bending (Aliphatic): The tert-butyl group has characteristic bending vibrations. An asymmetric deformation appears around 1470-1450 cm^{-1}, while a symmetric "umbrella" deformation often appears as a strong, sometimes split, peak around 1370 cm^{-1}.[20][25] The ethyl group also contributes to bending vibrations in this area.

- C-O Stretching (Ester): Esters display two distinct C-O stretching bands.[21] An asymmetric C-C(=O)-O stretch is expected as a strong band around 1300-1200 cm^{-1}. A symmetric O-C-C stretch from the ethyl group will appear as a medium-to-strong band around 1150-1050 cm^{-1}.

- C-N Stretching (Pyrazole Ring): A medium intensity band corresponding to C-N stretching within the pyrazole ring is typically observed around 1300-1200 cm^{-1}.[26]

Summary of Expected Vibrational Frequencies

The following table summarizes the key FT-IR absorption bands expected for **ethyl 3-tert-butyl-1H-pyrazole-5-carboxylate**.

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Wavenumber Range (cm^{-1})	Vibration Type	Functional Group	Expected Intensity	Peak Shape
3300 - 3100	N-H Stretch	Pyrazole Ring	Medium	Broad
3100 - 3050	C-H Stretch (Aromatic)	Pyrazole Ring	Weak - Medium	Sharp
2980 - 2850	C-H Stretch (Aliphatic)	tert-Butyl, Ethyl	Strong	Sharp
1730 - 1710	C=O Stretch	Ethyl Ester	Very Strong	Sharp
1600 - 1450	C=N / C=C Ring Stretches	Pyrazole Ring	Medium - Strong	Sharp
~1370	C-H Symmetric Bend	tert-Butyl Group	Strong	Sharp
1300 - 1200	C-O Asymmetric Stretch	Ester	Strong	Sharp
1150 - 1050	C-O Symmetric Stretch	Ester	Medium - Strong	Sharp

Conclusion

FT-IR spectroscopy is an indispensable tool for the structural verification of **ethyl 3-tert-butyl-1H-pyrazole-5-carboxylate**. By following a validated experimental protocol, a high-quality spectrum can be reliably obtained. The interpretation of this spectrum, through the systematic assignment of absorption bands to the molecule's key functional groups—the hydrogen-bonded N-H of the pyrazole, the strong carbonyl of the ester, and the characteristic vibrations of the alkyl substituents—provides definitive confirmation of its molecular identity. This guide serves as a foundational reference for researchers employing this vital analytical technique in the rigorous landscape of pharmaceutical development.

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